

Application Notes and Protocols: Preparation of "Antifungal Agent 1" Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of "**Antifungal Agent 1**," a potent inhibitor of various fungal species. The following guidelines will ensure accurate and reproducible experimental results.

Chemical and Physical Properties

"Antifungal agent 1" is a solid compound with a light brown to black appearance.[1] Key chemical and physical data are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C19H13CIN2O3	[1][2]
Molecular Weight	352.77 g/mol	[1]
CAS Number	1265166-14-0	[1]
Appearance	Light brown to black solid powder	[1]

Solubility



The solubility of "**Antifungal Agent 1**" in common laboratory solvents is crucial for the preparation of a homogenous stock solution. It is practically insoluble in water but highly soluble in dimethyl sulfoxide (DMSO).[1]

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (283.47 mM)	Requires sonication and warming to 63°C. Use of newly opened, non-hygroscopic DMSO is recommended.	[1]
Water	< 0.1 mg/mL	Insoluble	[1]

For in vivo studies requiring a suspended solution, co-solvents such as PEG300, Tween-80, and saline can be used in combination with DMSO.[1]

Recommended Storage and Stability

Proper storage of "**Antifungal Agent 1**" in both its solid form and as a stock solution is critical to maintain its stability and activity.

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent (DMSO)	-80°C	2 years	[1]
-20°C	1 year	[1]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before storage.[1]



Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of "Antifungal Agent 1" in DMSO.

Materials:

- "Antifungal Agent 1" powder
- Anhydrous, newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- · Calibrated analytical balance
- Vortex mixer
- Water bath or heat block set to 63°C
- Ultrasonic bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, use the following calculation:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 100 mmol/L x 0.001 L x 352.77 g/mol x 1000 mg/g
 - Mass (mg) = 35.28 mg
- Weigh the compound: Accurately weigh 35.28 mg of "Antifungal Agent 1" powder using an analytical balance.
- Dissolve in DMSO:

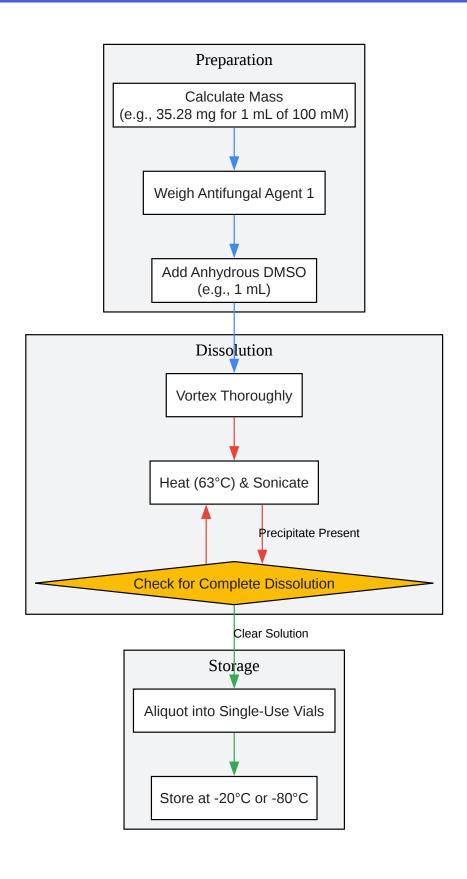


- Add the weighed powder to a sterile tube.
- Add 1 mL of anhydrous DMSO.
- Vortex the mixture thoroughly.
- Aid dissolution:
 - Place the tube in a 63°C water bath or heat block and an ultrasonic bath.[1]
 - Alternate between heating and sonication until the solid is completely dissolved, resulting
 in a clear solution. If precipitation occurs, continue heating and sonication.
- Aliquot and store:
 - Once the solution is clear and homogenous, aliquot it into smaller, single-use sterile cryovials.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1]

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the "Antifungal Agent 1" stock solution.





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Caption: Workflow for preparing **Antifungal Agent 1** stock solution.



Safety Precautions

- "Antifungal Agent 1" should be handled in a well-ventilated area.[3]
- Avoid inhalation of the powder and contact with skin and eyes.[3]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for complete safety information.[3]

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